

4-Octylphenol's Interaction with Estrogen Receptors: A Technical Guide

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Compound of Interest

Compound Name: 4-Octylphenol

Cat. No.: B030498

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Introduction

4-Octylphenol (OP) is an alkylphenol that has garnered significant attention within the scientific community due to its classification as a xenoestrogen. These are exogenous compounds that mimic the biological activity of estrogen by binding to estrogen receptors (ERs). This interaction can disrupt normal endocrine function, potentially leading to adverse health effects. This technical guide provides a comprehensive overview of the interaction between **4-octylphenol** and estrogen receptors, focusing on quantitative binding data, detailed experimental methodologies, and the underlying signaling pathways.

Quantitative Data Summary

The estrogenic activity of **4-octylphenol** is primarily attributed to its ability to bind to estrogen receptors, ER α and ER β . The binding affinity of **4-octylphenol** to these receptors has been quantified in numerous studies, typically through competitive binding assays. The key metrics used to express this affinity are the half-maximal inhibitory concentration (IC₅₀) and the equilibrium dissociation constant (K_i).

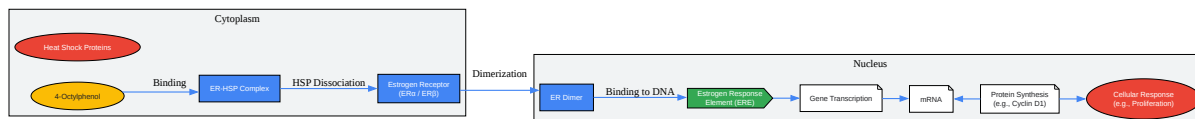
Compound	Receptor	Assay Type	IC50 (μM)	Ki (μM)	Reference
4-tert-Octylphenol	Estrogen Receptor	Competitive Binding Assay	-	0.05 - 65	[1] [2] [3]
4-tert-Octylphenol	Estrogen Receptor-α	Competitive Binding Assay	9.25	-	[4]
4-tert-Octylphenol	Estrogen-related Receptor-γ	Competitive Binding Assay	0.238	-	[4]
4-tert-Octylphenol	Progesterone Receptor	Competitive Binding Assay	-	1.2 - 3.8	[1] [2] [3]
4-Nonylphenol	Estrogen Receptor	Competitive Binding Assay	-	0.05 - 65	[1] [2] [3]
4-Nonylphenol	Progesterone Receptor	Competitive Binding Assay	-	1.2 - 3.8	[1] [2] [3]
Bisphenol A	Estrogen Receptor	Competitive Binding Assay	> 1	-	[5]
17β-Estradiol	Estrogen Receptor	Competitive Binding Assay	-	0.0004	[1] [2] [3]
Ethynyl Estradiol	Estrogen Receptor	Competitive Binding Assay	-	0.0004	[1] [2] [3]

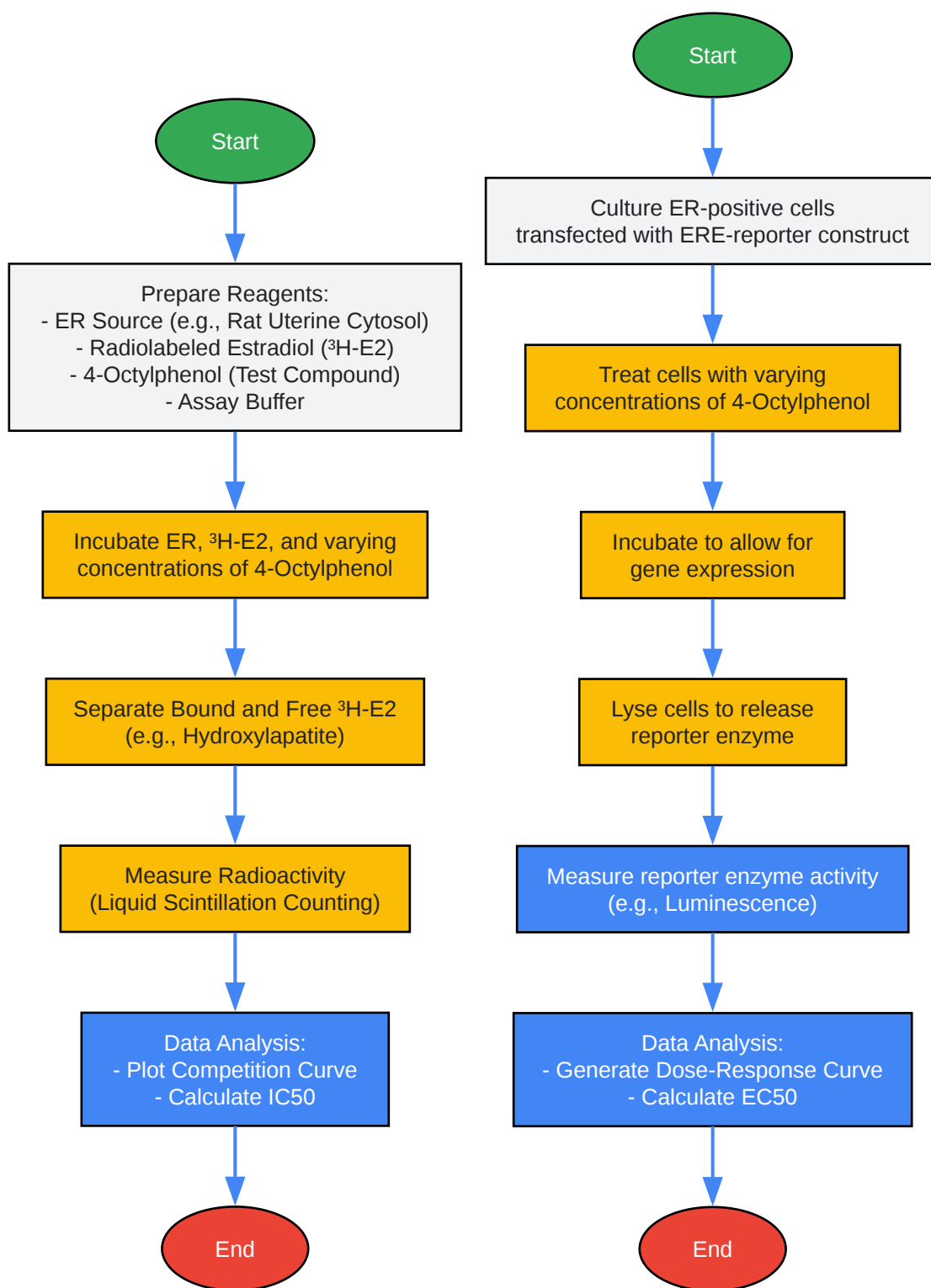
Note: A range of Ki values is provided for 4-tert-octylphenol, reflecting the variability in experimental conditions and methodologies across different studies.

Estrogen Receptor Signaling Pathway

Upon binding to estrogen receptors, **4-octylphenol** can initiate a signaling cascade that is typically triggered by endogenous estrogens like 17β -estradiol. This genomic pathway involves the translocation of the ligand-receptor complex to the nucleus, where it binds to estrogen response elements (EREs) on the DNA, leading to the transcription of target genes. This can result in the altered expression of proteins involved in cell cycle regulation, such as cyclin D1.

[6]





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